

Essential Guide to the Proper Disposal of p53 Activator 12

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Compound of Interest

Compound Name: p53 Activator 12

Cat. No.: B12365203

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For researchers and scientists in the field of drug development, ensuring the safe handling and disposal of potent compounds like **p53 Activator 12** is of paramount importance. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **p53 Activator 12**, promoting laboratory safety and regulatory compliance.

Chemical and Safety Data Overview

While a specific Safety Data Sheet (SDS) for **p53 Activator 12** (CAS No. 2746374-04-7) is not publicly available, its identity as a potent, biologically active small molecule necessitates that it be handled as a hazardous chemical waste.^{[1][2]} The following table summarizes key information for this compound, which should be provided to your institution's Environmental Health and Safety (EHS) department.

Property	Value
Chemical Name	p53 Activator 12
Synonym	Compound 510B
CAS Number	2746374-04-7
Molecular Formula	C28H35F3N8O2
Molecular Weight	572.63
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year
Supplier Example	MedChemExpress

Experimental Protocol: Decontamination of Labware

For non-disposable labware (e.g., glassware) that has come into contact with **p53 Activator 12**, a standard decontamination procedure should be followed before routine washing.

Materials:

- Personal Protective Equipment (PPE): Lab coat, safety glasses, and chemical-resistant gloves.
- Waste container for solvent rinses.
- Solvent capable of dissolving **p53 Activator 12** (e.g., DMSO, ethanol).
- Standard laboratory detergent.

Procedure:

- Initial Rinse: Rinse the labware with a small amount of a suitable solvent (such as DMSO or ethanol) to dissolve any residual compound.
- Collect Rinse: Collect this initial solvent rinse in a designated hazardous waste container. Do not dispose of it down the drain.

- Second Rinse: Perform a second rinse with the same solvent and collect it in the same hazardous waste container.
- Wash: After the solvent rinses, the labware can be washed with a standard laboratory detergent and water.

Step-by-Step Disposal Procedures for p53 Activator 12

The disposal of **p53 Activator 12** must be handled through your institution's hazardous waste management program. Do not dispose of this compound in the regular trash or down the drain.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **p53 Activator 12** in any form (solid, solution, or waste).

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any unused or expired solid **p53 Activator 12** in its original container or a clearly labeled, sealed container.
 - Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste bag or container.
- Liquid Waste:
 - Solutions containing **p53 Activator 12** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.
 - Do not mix this waste with other chemical waste streams unless approved by your EHS department.

3. Labeling Hazardous Waste:

- Clearly label all waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**p53 Activator 12**"
 - CAS Number: "2746374-04-7"
 - An estimate of the concentration and total volume/mass of the waste.
 - The date the waste was first added to the container.

4. Storage of Waste:

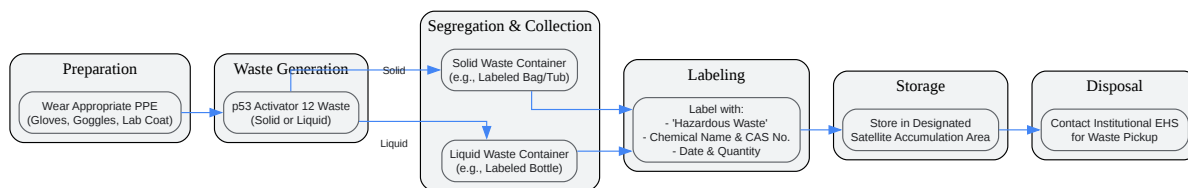
- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure, well-ventilated, and away from general laboratory traffic.
- Keep waste containers securely closed except when adding waste.

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous waste.
- Provide the EHS department with all the necessary information about the waste, including the chemical name and CAS number.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **p53 Activator 12**.



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Caption: Disposal workflow for **p53 Activator 12**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **p53 Activator 12**, contributing to a secure research environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of p53 Activator 12]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12365203#p53-activator-12-proper-disposal-procedures\]](https://www.benchchem.com/product/b12365203#p53-activator-12-proper-disposal-procedures)

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